

Diisopropyl Succinate: Application Notes for PVC and Polymer Formulations

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Compound of Interest

Compound Name: *Diisopropyl succinate*

Cat. No.: *B1582463*

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These application notes provide a comprehensive overview of **diisopropyl succinate's** potential as a plasticizer for Polyvinyl Chloride (PVC) and other polymers. Due to the limited direct quantitative data for **diisopropyl succinate**, performance characteristics are benchmarked against structurally similar short-chain dialkyl succinates and the common phthalate plasticizer, di(2-ethylhexyl) phthalate (DEHP).

Introduction to Diisopropyl Succinate as a Plasticizer

Diisopropyl succinate (DIPS) is a diester of succinic acid and isopropanol.[1] Its molecular structure suggests its utility as a plasticizer, a compound incorporated into a polymer matrix to enhance flexibility, processability, and overall durability.[1][2] The mechanism of plasticization involves the insertion of plasticizer molecules between polymer chains, which diminishes the intermolecular forces and lowers the glass transition temperature (T_g), leading to a more pliable material.[2] Succinate esters are recognized as promising, environmentally friendly alternatives to traditional phthalate plasticizers.[3]

Performance Characteristics and Data

The performance of **diisopropyl succinate** as a plasticizer is anticipated to be comparable to other short-chain dialkyl succinates. The following tables summarize key performance

indicators based on available data for analogous succinate plasticizers in PVC, often at a concentration of 40 parts per hundred resin (phr).

Mechanical Properties of Plasticized PVC

Property	Diisopropyl Succinate (Anticipated)	Dibutyl Succinate (DBS)	Di(2-ethylhexyl) phthalate (DEHP)
Tensile Strength (MPa)	~18 - 22	~18 - 22	15.7
Elongation at Break (%)	~300 - 380	~350 - 400	350
Shore A Hardness	~80 - 88	~80 - 85	80

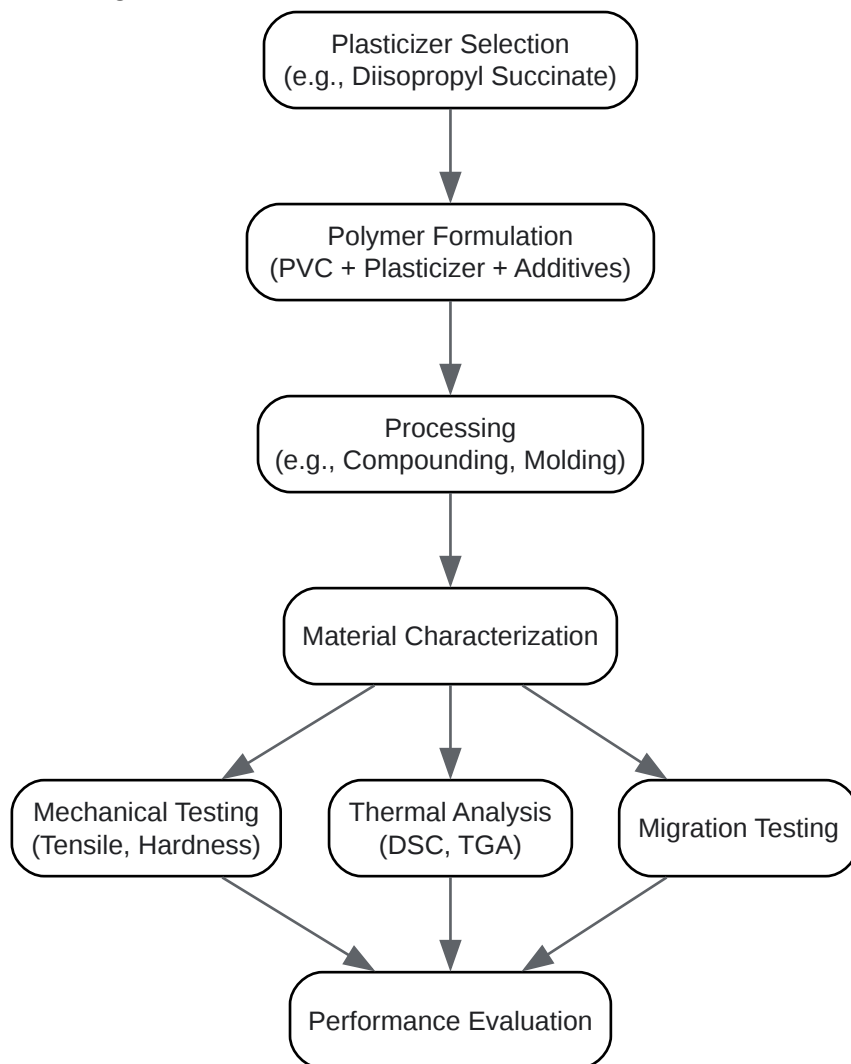
Thermal and Migration Properties of Plasticized PVC

Property	Diisopropyl Succinate (Anticipated)	Dibutyl Succinate (DBS)	Di(2-ethylhexyl) phthalate (DEHP)
Glass Transition Temp. (°C)	~ -30 to -40	~ -30 to -40	Varies with concentration
5% Weight Loss Temp. (°C)	~230 - 250	~230 - 250	Varies with formulation
Migration Rate	Moderate	Moderate	Higher than many succinates

Signaling Pathways and Logical Relationships

The effectiveness of a plasticizer is governed by its molecular interactions with the polymer matrix. The logical relationship for plasticizer performance can be visualized as follows:

Logical Flow of Plasticizer Performance Evaluation



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Caption: Logical flow for the performance evaluation of a plasticizer in PVC.

Experimental Protocols

Detailed methodologies for evaluating the performance of **diisopropyl succinate** as a plasticizer in PVC are provided below. These protocols are based on established ASTM standards and common practices in polymer science.

I. Preparation of Plasticized PVC Samples

This protocol outlines the preparation of PVC blends with varying concentrations of **diisopropyl succinate**.

Materials:

- Polyvinyl Chloride (PVC) resin
- **Diisopropyl succinate** (plasticizer)
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- Lubricant (e.g., stearic acid)

Equipment:

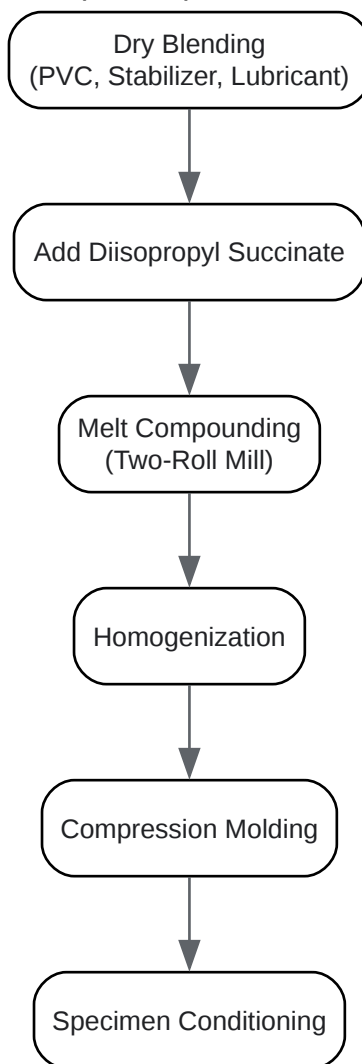
- Two-roll mill or internal mixer
- Compression molding press
- Molds for test specimens

Procedure:

- **Dry Blending:** In a high-speed mixer, thoroughly blend the PVC resin, thermal stabilizer, and lubricant.
- **Plasticizer Addition:** Gradually add the desired amount of **diisopropyl succinate** to the dry blend while continuing to mix. Common concentrations to test are 20, 30, 40, and 50 phr.
- **Melt Compounding:** Transfer the blend to a two-roll mill or internal mixer heated to a temperature suitable for PVC processing (typically 160-180°C).
- **Homogenization:** Mill the compound until a homogeneous molten sheet is formed.
- **Molding:** Compression mold the compounded PVC sheets into standard test specimens (e.g., dumbbell shapes for tensile testing) according to ASTM D638 specifications.

- Conditioning: Condition the molded specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours before testing, as per ASTM D618.

PVC Sample Preparation Workflow



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Caption: Workflow for the preparation of plasticized PVC test specimens.

II. Mechanical Property Testing

A. Tensile Strength and Elongation at Break (ASTM D638)

- Use a universal testing machine equipped with grips suitable for holding the dumbbell-shaped specimens.

- Set the crosshead speed to a constant rate (e.g., 50 mm/min).
- Mount the specimen in the grips and apply a tensile load until the specimen fractures.
- Record the maximum load and the elongation at the point of fracture.
- Calculate the tensile strength as the maximum load divided by the original cross-sectional area.
- Calculate the elongation at break as the percentage increase in length of the gauge section at fracture.^[4]

B. Shore A Hardness (ASTM D2240)

- Use a Shore A durometer.
- Place the PVC specimen on a hard, flat surface.
- Press the durometer indenter firmly and quickly onto the specimen, ensuring the presser foot is in full contact with the surface.
- Read the hardness value from the durometer scale within one second of firm contact.
- Take multiple readings at different locations on the specimen and calculate the average.

III. Thermal Analysis

A. Glass Transition Temperature (T_g) by Differential Scanning Calorimetry (DSC) (ASTM E1356)

- Hermetically seal a small sample (5-10 mg) of the plasticized PVC in an aluminum pan.
- Place the pan in the DSC instrument.
- Heat the sample at a controlled rate (e.g., 10°C/min) under an inert atmosphere (e.g., nitrogen).
- Monitor the heat flow as a function of temperature. The glass transition will appear as a step change in the heat flow curve.

- Determine the midpoint of this transition to identify the Tg.

B. Thermal Stability by Thermogravimetric Analysis (TGA) (ASTM E1131)

- Place a small sample (10-20 mg) of the plasticized PVC in the TGA instrument.
- Heat the sample at a controlled rate (e.g., 10°C/min) in an inert (nitrogen) or oxidative (air) atmosphere.
- Record the weight loss of the sample as a function of temperature.
- Determine the temperature at which 5% weight loss occurs, which is often reported as an indicator of the onset of thermal degradation.

IV. Plasticizer Migration Testing

A. Activated Carbon Method (ASTM D1203)

- Cut a circular specimen from the plasticized PVC sheet.
- Place the specimen in a container with activated carbon, ensuring it is surrounded by the carbon.
- Heat the container in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours).
- After cooling, carefully remove the specimen and wipe off any adhering carbon particles.
- Measure the weight loss of the specimen to determine the amount of plasticizer that has migrated.

B. Solvent Extraction Method

- Cut a pre-weighed specimen of the plasticized PVC.
- Immerse the specimen in a solvent (e.g., hexane, ethanol, or a food simulant like olive oil) in a sealed container.
- Maintain the container at a specific temperature for a defined period.

- Remove the specimen, gently wipe it dry, and re-weigh it to determine the weight loss due to plasticizer extraction.

Conclusion

Diisopropyl succinate shows significant promise as a plasticizer for PVC and other polymers, offering a potentially safer and more environmentally friendly alternative to traditional phthalates. While direct quantitative performance data is still emerging, the behavior of analogous short-chain dialkyl succinates suggests that **diisopropyl succinate** will provide effective plasticization, leading to improved flexibility and processability of the polymer. The experimental protocols provided herein offer a standardized framework for the comprehensive evaluation of **diisopropyl succinate**'s performance characteristics.

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